

Application Notes: The Versatility of Small Neodymium Magnets in Physics Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

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Small neodymium magnets, known for their exceptional strength-to-size ratio, are invaluable tools in the modern physics laboratory. Their powerful and consistent magnetic fields enable a wide range of experiments, from fundamental demonstrations of electromagnetic principles to more complex investigations. These application notes provide detailed protocols for several key experiments, offering a practical guide for researchers and educators. The inherent strength of neodymium magnets allows for more dramatic and easily observable results compared to traditional ferrite magnets, making complex physical phenomena more accessible.

I. Homopolar Motor: Demonstrating the Lorentz Force

A homopolar motor is a simple direct current (DC) electric motor that provides a clear and elegant demonstration of the Lorentz force. The continuous circular motion is a direct result of the interaction between the magnetic field and the current flowing through a conductor.

Experimental Protocol

Objective: To construct a simple motor to visualize the conversion of electrical energy into mechanical energy.

Materials:

- One AA battery
- One cylindrical neodymium magnet (with a diameter similar to the battery)[1]
- ~20 cm of bare copper wire (14-16 gauge)[2][3]
- Pliers for shaping the wire

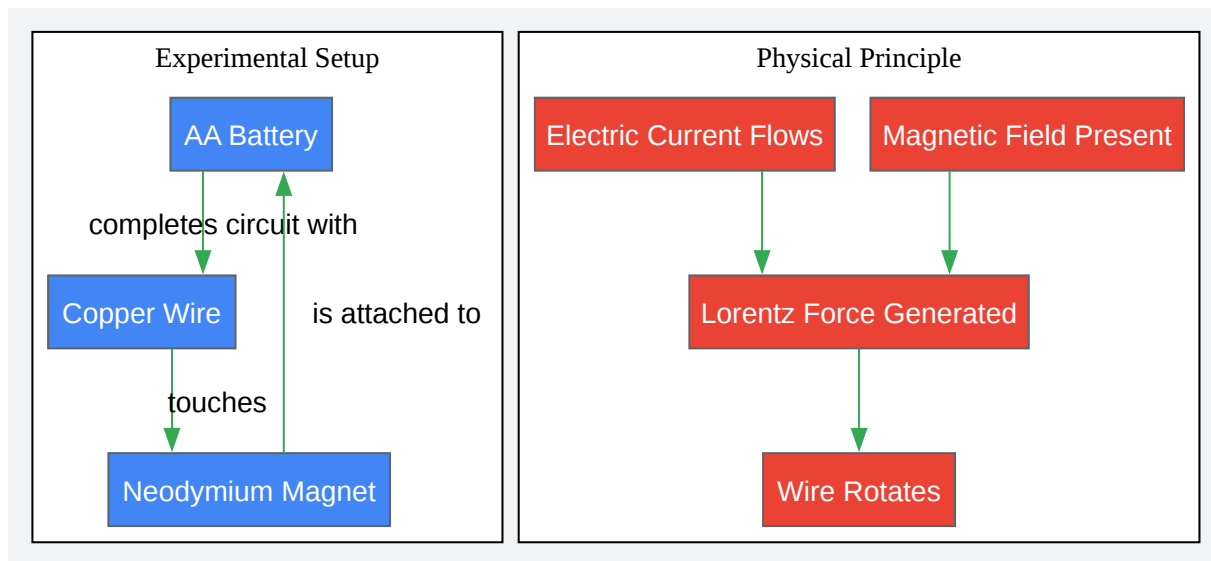
Procedure:

- Place the neodymium magnet on the negative (flat) terminal of the AA battery. The battery and magnet assembly should be able to stand upright on a flat surface.[1]
- Using pliers, bend the copper wire into a shape that will balance on the positive terminal of the battery while making contact with the sides of the magnet below. Common shapes include a simple loop, a heart, or a spiral.[1][3][4]
- Ensure the wire is shaped so that it can spin freely without being too tight against the magnet.[1]
- Carefully place the shaped wire onto the positive terminal of the battery, allowing the bottom ends of the wire to touch the magnet.[2][3]
- The wire will begin to spin as a closed circuit is formed. Current flows from the positive terminal of the battery, through the wire, to the magnet, and back to the negative terminal of the battery.[1][3]

Safety Precautions:

- Neodymium magnets are powerful and can pinch skin or shatter if they snap together. Handle with care.[1]
- The wire and battery can become hot due to the electrical current. Disassemble the motor when not in use to prevent overheating and to conserve battery life.[1]

Logical Workflow for a Homopolar Motor



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Caption: Logical workflow of a homopolar motor.

II. Demonstrating Lenz's Law and Magnetic Damping

Lenz's Law, a fundamental principle of electromagnetism, can be strikingly demonstrated using a neodymium magnet and a non-ferromagnetic conductive tube. The falling magnet induces eddy currents in the tube, which in turn create a magnetic field that opposes the magnet's motion, causing it to fall remarkably slowly. This phenomenon is also known as magnetic damping.

Experimental Protocol

Objective: To observe the effects of Lenz's Law and eddy currents by comparing the fall time of a magnet through conductive and non-conductive tubes.

Materials:

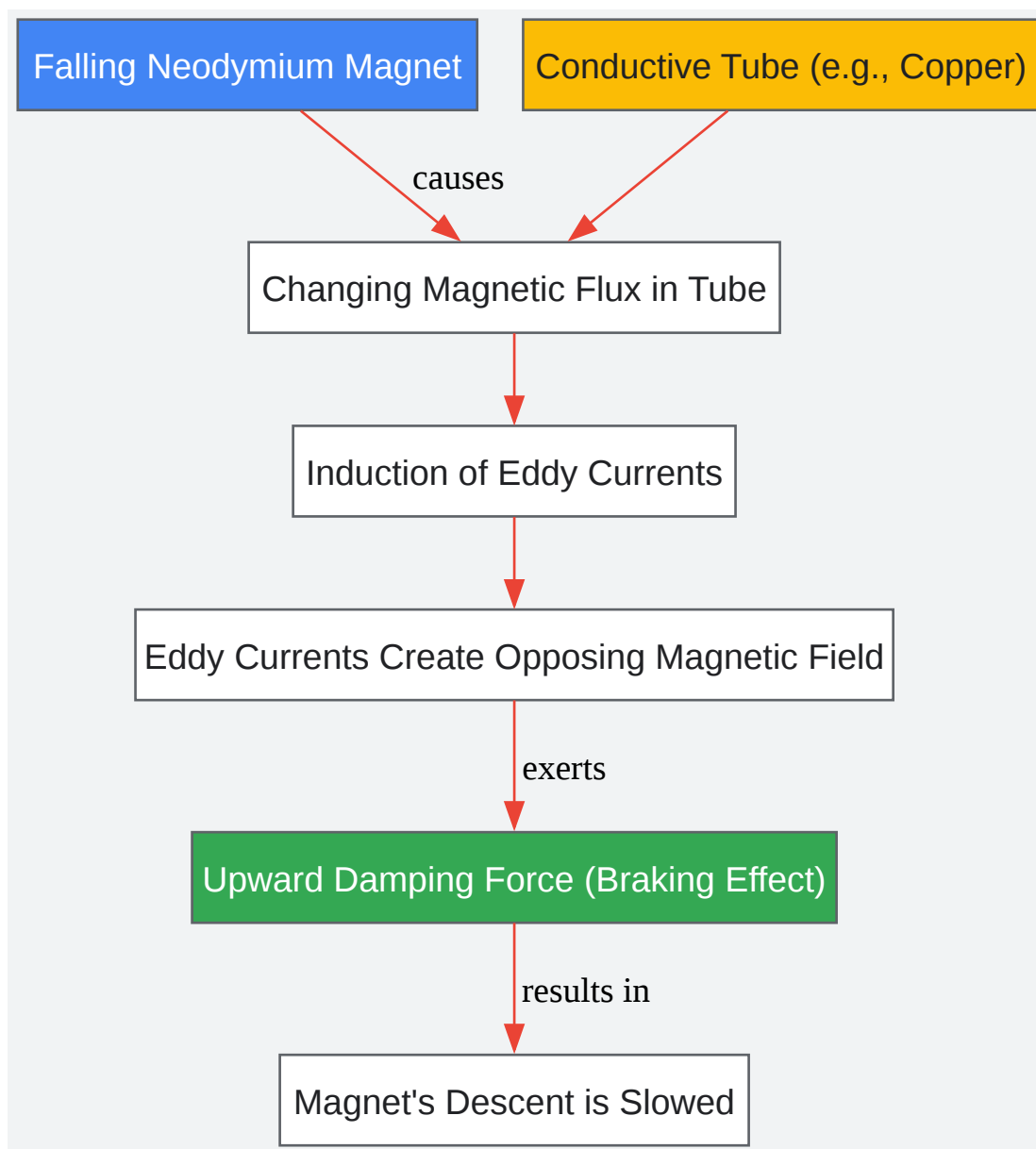
- One strong cylindrical or spherical neodymium magnet[5]

- One copper or aluminum tube (at least 30 cm long, with an inner diameter slightly larger than the magnet)[6][7]
- One PVC or cardboard tube of similar dimensions to the conductive tube[7]
- Stopwatch

Procedure:

- Hold the non-conductive (PVC) tube vertically.
- Drop the neodymium magnet through the tube and record the time it takes to exit the bottom. This will serve as the control.
- Hold the conductive (copper or aluminum) tube vertically.
- Drop the same neodymium magnet through the conductive tube.
- Observe and record the significantly slower descent of the magnet.[8][9] The stronger the magnet, the more pronounced the effect.[8]
- Compare the fall times between the two tubes to demonstrate the effect of magnetic damping.

Signaling Pathway of Magnetic Damping



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Caption: Signaling pathway of magnetic damping.

III. Simple Railgun: Application of the Lorentz Force

A railgun is a device that uses electromagnetic force to launch a projectile. A simple, low-power version can be constructed to demonstrate the underlying principles. The Lorentz force, the same force that drives the homopolar motor, is responsible for accelerating the projectile along two conductive rails.

Experimental Protocol

Objective: To build a simple railgun that propels a conductive axle.

Materials:

- Two parallel conductive rails (e.g., strips of aluminum foil or copper wire)[[10](#)][[11](#)]
- A stable, non-conductive base (e.g., cardboard or wood)[[11](#)]
- A power source (e.g., a 9V battery or a bank of capacitors for a more powerful effect)[[10](#)][[11](#)]
- A conductive projectile/axle (e.g., a small metal rod or a steel wire)[[11](#)]
- Two small, strong neodymium magnets[[10](#)]
- Alligator clips and connecting wires[[10](#)]

Procedure:

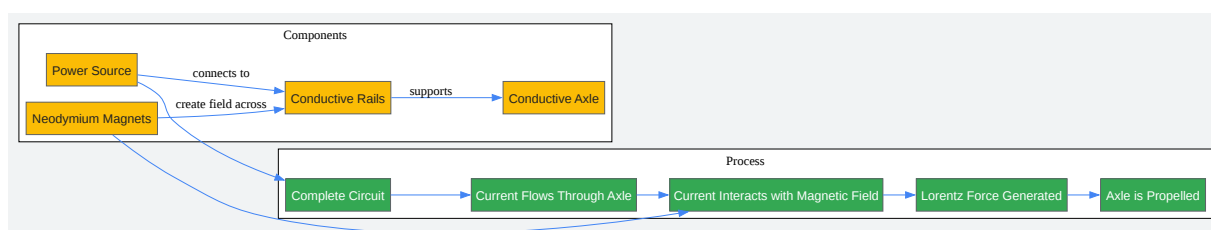
- Fix the two conductive rails parallel to each other on the non-conductive base, ensuring they do not touch.[[11](#)]
- Place the neodymium magnets between the rails. They should be oriented with opposing poles facing each other across the rails to create a strong magnetic field perpendicular to the rails.[[10](#)]
- Place the conductive axle across the two rails at one end, ensuring it makes good electrical contact.
- Connect the power source to the opposite ends of the rails using alligator clips. One rail connects to the positive terminal and the other to the negative.[[11](#)]
- When the circuit is complete, current flows down one rail, across the axle, and back up the other rail.
- The interaction between the current flowing through the axle and the magnetic field from the neodymium magnets generates a Lorentz force, which accelerates the axle along the rails.

[10][11] If the axle does not move, try flipping one of the magnets.[11]

Safety Precautions:

- Wear safety glasses, as the projectile can launch unexpectedly.
- If using capacitors, be aware of the high voltage and current. Handle with extreme caution.

Experimental Workflow for a Simple Railgun



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Caption: Experimental workflow for a simple railgun.

IV. Magnetic Levitation

Neodymium magnets are strong enough to demonstrate magnetic levitation through repulsion. More advanced experiments can even achieve stable levitation using diamagnetic materials.

Experimental Protocol (Repulsive Levitation)

Objective: To levitate a magnet using the repulsive force of other magnets.

Materials:

- Several neodymium ring magnets[12]
- A vertical, non-magnetic rod (e.g., a pencil or wooden dowel) that fits through the center of the ring magnets[12]
- A stable base to hold the rod vertically

Procedure:

- Secure the rod vertically in the base.
- Slide one ring magnet down the rod to rest on the base.
- Take a second ring magnet and lower it down the rod with the same pole facing the first magnet (e.g., north pole facing north pole).
- The second magnet will float above the first due to the repulsive magnetic force.[12]
- Additional magnets can be added, ensuring each is oriented to repel the one below it, creating a stack of levitating rings.

Quantitative Data Summary

While many of these experiments are qualitative demonstrations, some quantitative data regarding neodymium magnets is available.

Property	Typical Value Range	Unit	Source
Remanence (Br)	10.5 - 14.8	kilo-Gauss	[13]
Magnetic Field (Surface)	~1	Tesla	[14]
Equivalent in Gauss	10,000	Gauss	[13]

Note: The surface magnetic field can vary significantly based on the magnet's grade, size, and shape.

Conclusion

The high magnetic field strength of small neodymium magnets makes them exceptionally useful for a variety of physics experiments. They allow for the clear and powerful demonstration of fundamental concepts such as the Lorentz force, Lenz's Law, and magnetic repulsion. The protocols outlined above provide a starting point for hands-on investigation into the principles of electromagnetism.

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- To cite this document: BenchChem. [Application Notes: The Versatility of Small Neodymium Magnets in Physics Experiments]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3268316#applications-of-small-neodymium-magnets-in-physics-experiments>]

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